

Benzyl Iodide: A Comprehensive Technical Guide to its Toxicological Profile and Safe Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Chloro-4-(iodomethyl)benzene

CAS No.: 35424-56-7

Cat. No.: B3051688

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl iodide (C₇H₇I) is a highly reactive organoiodine compound utilized in organic synthesis as a potent benzylating agent.^[1] Its utility in the construction of complex molecules for pharmaceutical and materials science applications is significant.^[1] However, its high reactivity also underpins a considerable toxicological profile that necessitates a thorough understanding and meticulous handling precautions. This guide provides an in-depth analysis of the toxicological properties of benzyl iodide and detailed protocols for its safe management in a research and development setting.

Physicochemical Properties and Reactivity

Benzyl iodide is a low-melting, colorless to yellow crystalline solid or liquid with a pungent odor.^{[2][3]} Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of Benzyl Iodide

Property	Value	Reference(s)
CAS Number	620-05-3	[4]
Molecular Formula	C ₇ H ₇ I	[5]
Molecular Weight	218.04 g/mol	[5]
Appearance	Colorless to yellow, low-melting crystals or liquid	[2][3]
Melting Point	24.5 °C	[6]
Boiling Point	218 °C	[6]
Density	1.75 g/cm ³	[5]
Solubility	Insoluble in water; soluble in organic solvents (e.g., acetone, ether, alcohol)	[1][3]
Vapor Pressure	0.188 mmHg at 25°C	[3]

The reactivity of benzyl iodide is characterized by the lability of the carbon-iodine bond. The iodide ion is an excellent leaving group, and the resulting benzyl carbocation is stabilized by resonance, allowing for both S_N1 and S_N2 nucleophilic substitution reactions.[1] This high reactivity makes it an effective alkylating agent, a property that is central to both its synthetic utility and its toxicity.[1][7]

Toxicological Profile

The toxicity of benzyl iodide is a direct consequence of its electrophilic and alkylating nature. It is classified as toxic by ingestion, inhalation, and skin absorption, and is a potent irritant to the skin, eyes, and respiratory system.[2][3]

Mechanism of Toxicity: The Alkylating Agent Hypothesis

As a strong alkylating agent, benzyl iodide can readily react with a variety of biological nucleophiles.[7] This includes amine, thiol, and hydroxyl groups present in amino acids,

proteins, and nucleic acids. Covalent modification of these essential biomolecules can disrupt their structure and function, leading to cellular damage and toxicity.

A primary detoxification pathway for electrophilic compounds in the body involves conjugation with glutathione (GSH), a tripeptide with a nucleophilic thiol group.^{[7][8]} This reaction can be spontaneous or catalyzed by glutathione S-transferases (GSTs).^[8] While this process serves to neutralize the reactive electrophile, extensive exposure can deplete cellular GSH stores, leading to oxidative stress and increased susceptibility to cellular damage.

Lachrymatory and Irritant Effects: The Role of TRPA1 Activation

Benzyl iodide is a potent lachrymatory agent, causing tearing, eye pain, and irritation upon exposure.^{[1][4]} This effect, shared by other electrophilic irritants, is believed to be mediated by the activation of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.^{[9][10][11]} TRPA1 is a non-selective cation channel expressed on sensory neurons that functions as a sensor for noxious chemical stimuli.^{[10][12]}

Electrophilic compounds like benzyl iodide can covalently modify cysteine and lysine residues on the intracellular domain of the TRPA1 channel.^{[10][13]} This modification triggers a conformational change in the channel, leading to its opening, cation influx, and depolarization of the sensory neuron. This nerve activation is perceived as pain and irritation and initiates protective reflexes such as tearing and coughing.^{[9][11]}

```
digraph "TRPA1 Activation by Benzyl Iodide" { graph [rankdir="LR", splines=true, overlap=false, nodesep=0.6]; node [shape="box", style="rounded, filled", fontname="Arial", fontsize=12, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [fontname="Arial", fontsize=10, color="#5F6368"];
```

}

Figure 1: Postulated mechanism of TRPA1 channel activation by benzyl iodide.

Acute and Chronic Toxicity

Data on the acute toxicity of benzyl iodide is limited, with no specific LD50 (oral or dermal) or LC50 values reported in publicly available literature.^[5] However, it is classified as harmful if

swallowed.[2] The New Jersey Department of Health and Senior Services notes that benzyl iodide has not been tested for its ability to cause cancer in animals.[4]

Given the lack of specific data for benzyl iodide, it is prudent to consider the toxicology of the closely related compound, benzyl chloride. Benzyl chloride is classified as a probable human carcinogen by the International Agency for Research on Cancer (IARC). Therefore, it is essential to handle benzyl iodide with the assumption that it may also possess carcinogenic potential.

Metabolism and Excretion

There is a lack of specific studies on the metabolism and excretion of benzyl iodide. Based on its chemical properties as an alkylating agent, it is anticipated to be metabolized primarily through conjugation with glutathione.[7][8] The resulting conjugate would then be further processed through the mercapturic acid pathway and excreted in the urine.

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, benzyl iodide must be handled with strict adherence to safety protocols.

Engineering Controls

All manipulations of benzyl iodide, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute. The use of a glove box is recommended for larger quantities or when prolonged handling is required.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when working with benzyl iodide.

Table 2: Recommended Personal Protective Equipment for Handling Benzyl Iodide

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors, which are severely irritating to the eyes.[5]
Hand Protection	Double-gloving is recommended. Use a heavier, resistant glove as the outer layer.	Provides a robust barrier against skin contact.
- Outer Glove: Butyl rubber or Viton®.	These materials generally offer good resistance to halogenated aromatic hydrocarbons.	
- Inner Glove: Nitrile.	Provides a secondary layer of protection. Nitrile gloves alone are not recommended for prolonged contact due to potential rapid breakthrough. [14]	
Body Protection	A flame-resistant lab coat, worn fully buttoned.	Protects against splashes and spills.
Respiratory Protection	For situations where engineering controls may not be sufficient (e.g., a large spill), a full-face respirator with an organic vapor cartridge is required.	Protects against inhalation of toxic and irritant vapors.[5]

It is critical to inspect gloves for any signs of degradation before and during use. If any contamination occurs, gloves should be removed and replaced immediately.

digraph "Safe_Handling_Workflow" { graph [rankdir=TB, splines=true, overlap=false, nodesep=0.5]; node [shape=box, style="rounded,filled", fontname="Arial", fontsize=12,

```
fillcolor="#F1F3F4", fontcolor="#202124"]; edge [fontname="Arial", fontsize=10,  
color="#5F6368"];
```

```
}
```

Figure 2: Workflow for the safe handling of benzyl iodide.

Storage and Incompatibility

Benzyl iodide should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition.^[4] It should be stored separately from incompatible materials, which include:

- Water and Moist Air: Reacts to release toxic and corrosive gases.^[3]
- Strong Oxidizing Agents: Can lead to vigorous reactions.
- Strong Bases: Can promote elimination reactions.
- Metals: May evolve flammable hydrogen gas upon contact with certain metals.^[3]

Emergency Procedures

Spills and Leaks

In the event of a spill, the area should be evacuated immediately.^[4] Only personnel trained and equipped for hazardous material cleanup should respond.

Experimental Protocol: Small Spill Cleanup

- Evacuate and Ventilate: Ensure the spill area is well-ventilated.
- Don PPE: Wear the full PPE ensemble as described in Section 3.2.
- Containment: For liquid spills, absorb with an inert material such as vermiculite, dry sand, or earth.^[4] For solid spills, carefully sweep up the material, avoiding dust generation.^[4]
- Collection: Place the absorbed or swept material into a clearly labeled, sealed container for hazardous waste disposal.^[4]

- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., acetone), followed by a soap and water wash. All cleaning materials should be collected as hazardous waste.

First Aid Measures

Table 3: First Aid Procedures for Benzyl Iodide Exposure

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[5]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5]

Waste Disposal

All benzyl iodide waste, including contaminated materials and cleaning supplies, must be treated as hazardous waste.

Laboratory-Scale Decontamination and Neutralization

For small quantities of residual benzyl iodide in laboratory glassware, a chemical neutralization step can be performed in a fume hood prior to cleaning.

Experimental Protocol: Neutralization of Benzyl Iodide Residues

- **Prepare Neutralizing Solution:** Prepare a 10% aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).
- **Rinse Glassware:** Carefully rinse the contaminated glassware with the sodium thiosulfate solution. The thiosulfate will react with the benzyl iodide to form less toxic and more water-soluble products.
- **Collect Waste:** The rinse solution should be collected as hazardous waste.
- **Standard Cleaning:** After neutralization, the glassware can be cleaned using standard laboratory procedures.

Note: This procedure is for the decontamination of residual amounts on glassware and surfaces. Bulk quantities of benzyl iodide waste must be disposed of through a licensed hazardous waste disposal company.[\[5\]](#)

Conclusion

Benzyl iodide is a valuable reagent in chemical synthesis, but its high reactivity presents significant toxicological hazards. A thorough understanding of its properties as a potent alkylating agent and lachrymator is essential for its safe use. By implementing stringent engineering controls, utilizing appropriate personal protective equipment, and adhering to established safe handling and emergency procedures, researchers can mitigate the risks associated with this compound and conduct their work in a safe and responsible manner.

References

- SAFETY D
- BENZYL IODIDE - Safety Data Sheet. (2026, January 3). ChemicalBook.

- HAZARD SUMMARY IDENTIFICATION REASON FOR CITATION HOW TO DETERMINE IF YOU ARE BEING EXPOSED WORKPLACE EXPOSURE LIMITS WAYS OF RE. (n.d.). NJ.gov.
- Preparation method of benzyl iodide and derivatives thereof. (n.d.).
- Kimberly Clark Nitrile Gloves Chemical Resistance Guide. (n.d.).
- KIMBERLY-CLARK* Nitrile Glove Chemical Resistance Guide. (n.d.).
- Glove Selection Examples of Chemical Resistance of Common Glove Materials Excellent, Good, Fair, Poor. (n.d.).
- TRPA1 : A Sensory Channel of Many Talents. (n.d.). NCBI.
- Benzyl iodide. (n.d.).
- The Lewis structures of three TRPA1 agonists, JT010,... (n.d.).
- Chemical Resistance Reference Chart. (n.d.).
- Chemical Resistance of Latex and Nitrile Gloves. (n.d.). USA Scientific, Inc.
- Benzyl bromide. (n.d.). Santa Cruz Biotechnology.
- Nitrile Glove Chemical Resistance Guide | S&G Gloves. (2025, June 23).
- Activation of alkyl halides by glut
- Benzyl iodide | C7H7I | CID 12098. (n.d.). PubChem.
- Cas 620-05-3,BENZYL IODIDE. (n.d.). LookChem.
- 620-05-3, Benzyl iodide Formula. (n.d.). ECHEMI.
- Structural insights into the molecular mechanism of mouse TRPA1 activ
- Reactions of halogen-substituted aziridinybenzoquinones with glutathione.
- Ultimate Guide to Chemical Resistant Disposable Gloves. (n.d.). Shield Scientific.
- subh
- Benzyl iodide synthesis by iodination or substitution. (n.d.). Organic Chemistry Portal.
- Benzyl iodide prep and purification. (2012, September 21). Sciencemadness.org.
- Glutathione-Mediated Conjugation of Anticancer Drugs: An Overview of Reaction Mechanisms and Biological Significance for Drug Detoxification and Bioactiv
- Benzyl iodide. (n.d.). Wikipedia.
- Gloves Chemical Resistance Chart. (n.d.).
- Kinetics of Reaction of Benzyl Chloride with Thiosulph
- Activation of TRPA1 by volatile organic chemicals leading to sensory irrit
- The Agonist Action of Alkylphenols on TRPA1 Relates to Their Effects on Membrane Lipid Order: Implications for TRPA1-Mediated Chemosens
- New natural agonists of the transient receptor potential Ankyrin 1 (TRPA1) channel. (2020, July 8). PMC.
- TRPA1: A Gatekeeper for Inflamm
- Safety Data Sheet. (2024, January 10). Cayman Chemical.

- Targeting TRPA1 with Novel Synthetic Compounds Based on Different Scaffolds to Reduce Acute and Chronic Pain. (2026, February 10). MDPI.
- Cross-Electrophile Coupling of Benzyl Halides and Disulfides C
- Hand Protection Chemical Resistance Guide. (n.d.). Environment, Health and Safety.
- Synthesis of benzyl-protected iodide derivative of NHPI (I_NHPI_Bn). (n.d.).
- Benzyl iodide - Hazardous Agents. (n.d.). Haz-Map.
- Stinging Sensations: Activation Mechanisms of the Wasabi Receptor, TRPA1. (n.d.).
- Preparation method of benzyl iodide and derivatives thereof. (n.d.).
- TRPA1 Channel Activation Inhibits Motor Activity in the Mouse Colon. (2020, May 27). Frontiers.
- Thermal control of the defunctionalization of supported Au₂₅(glutathione)₁₈ catalysts for benzyl alcohol oxidation. (2019, January 18). Beilstein Journals.
- Iodine-Sodium Thiosulfate Titr

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [2. Benzyl iodide | C₇H₇I | CID 12098 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. Cas 620-05-3, BENZYL IODIDE | lookchem](https://lookchem.com) [lookchem.com]
- [4. nj.gov](https://nj.gov) [nj.gov]
- [5. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [6. Benzyl iodide - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. Glutathione-Mediated Conjugation of Anticancer Drugs: An Overview of Reaction Mechanisms and Biological Significance for Drug Detoxification and Bioactivation - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. Activation of alkyl halides by glutathione transferases - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [9. TRPA1 : A Sensory Channel of Many Talents - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]

- 10. Structural insights into the molecular mechanism of mouse TRPA1 activation and inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Activation of TRPA1 by volatile organic chemicals leading to sensory irritation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. Stinging Sensations: Activation Mechanisms of the Wasabi Receptor, TRPA1 [escholarship.org]
- 13. mdpi.com [mdpi.com]
- 14. Nitrile Glove Chemical Resistance Guide | S&G Gloves [sgnitrilegloves.com]
- To cite this document: BenchChem. [Benzyl Iodide: A Comprehensive Technical Guide to its Toxicological Profile and Safe Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3051688/docs#benzyl-iodide-a-comprehensive-technical-guide-to-its-toxicological-profile-and-safe-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check